

An In-depth Technical Guide to the Safety and Handling of 2-Propylhexanal

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Compound of Interest

Compound Name: 2-Propylhexanal

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Propylhexanal**, a chemical intermediate used in various research and development applications. Due to the limited availability of a specific Safety Data Sheet (SDS) for **2-Propylhexanal**, this document compiles and extrapolates best practices from safety data of structurally similar aldehydes and general laboratory safety protocols. A conservative approach is paramount when handling this compound.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Propylhexanal** is presented below. This data is crucial for understanding its potential hazards.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O	[1][2]
Molecular Weight	142.24 g/mol	[1][2]
IUPAC Name	2-propylhexanal	[2]
CAS Number	27644-47-9	[3]

Note: Critical data such as flash point, boiling point, and explosive limits for **2-Propylhexanal** are not readily available. Given its aldehyde functional group, it should be treated as a potentially flammable liquid.^{[4][5][6][7][8]}

Hazard Identification and Personal Protective Equipment (PPE)

Given the absence of specific toxicity data for **2-Propylhexanal**, it should be assumed to be a potential irritant to the skin, eyes, and respiratory system.^{[4][9]} Aldehydes can also be harmful if ingested or inhaled. The following Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Equipment	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields. [10] [11] A face shield should be worn in addition to goggles if there is a splash hazard. [10] [11]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene. [10] [12] Gloves must be inspected before use and replaced if contaminated or damaged. [10]	Prevents skin contact and absorption.
Body Protection	A flame-retardant lab coat should be worn over personal clothing. [10] For tasks with a higher risk of splashes, a chemical-resistant apron is recommended. [10] [13]	Protects against splashes and spills.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. [10] [12] If concentrations are expected to exceed exposure limits, an air-purifying respirator with organic vapor cartridges may be necessary. [12]	Prevents inhalation of potentially harmful vapors.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Handling:

- Always work in a well-ventilated area, such as a chemical fume hood.[\[10\]](#)[\[12\]](#)

- Avoid contact with skin and eyes.[\[10\]](#)[\[14\]](#)[\[15\]](#)
- Do not eat, drink, or smoke in areas where **2-Propylhexanal** is handled.[\[10\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)[\[12\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Use non-sparking tools.[\[5\]](#)[\[6\]](#)[\[14\]](#)[\[15\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)[\[14\]](#)[\[15\]](#)
- Keep away from sources of ignition, heat, and incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[10\]](#)
- Store apart from foodstuff containers.[\[14\]](#)[\[15\]](#)

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air.[12][15] If breathing is difficult, give oxygen.[12][15] If not breathing, give artificial respiration.[12][15] Seek immediate medical attention.[12]
Skin Contact	Immediately remove contaminated clothing.[15][16] Wash the affected area with soap and plenty of water for at least 15 minutes.[5][12][15][17] Get medical attention if irritation develops or persists.[12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5][12][15][17] Remove contact lenses, if present and easy to do. Seek immediate medical attention.[5][12]
Ingestion	Do NOT induce vomiting.[12][15] If the person is conscious and alert, give two glasses of water.[12] Never give anything by mouth to an unconscious person.[15] Seek immediate medical attention.[12]

Fire Fighting Measures

Due to its presumed flammability, appropriate firefighting measures must be understood.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[5][9][12][15] Water mist may be used to cool closed containers.[5][6]
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5][6] Containers may explode when heated.[5][6]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[6\]](#)[\[12\]](#)[\[15\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to a safe area.[\[14\]](#)[\[15\]](#) Ensure adequate ventilation.[\[14\]](#)[\[15\]](#) Remove all sources of ignition.[\[5\]](#)[\[6\]](#)[\[14\]](#)[\[15\]](#) Avoid breathing vapors and contact with skin and eyes.[\[14\]](#)[\[15\]](#) Wear appropriate personal protective equipment.[\[14\]](#)[\[15\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[\[14\]](#)[\[15\]](#) Do not let the chemical enter drains, as it may be toxic to aquatic life.[\[6\]](#)[\[7\]](#)[\[14\]](#)[\[15\]](#)
- Methods for Containment and Cleaning Up: For small spills, absorb the liquid with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[5\]](#)[\[6\]](#)[\[12\]](#) Collect the material in a suitable, closed container for disposal.[\[5\]](#)[\[6\]](#)[\[15\]](#) For large spills, dike the area to contain the spill.[\[4\]](#) Use spark-proof tools and explosion-proof equipment.[\[5\]](#)[\[6\]](#)[\[15\]](#)

Toxicological Information

While specific toxicological data for **2-Propylhexanal** is scarce, data from a structurally similar compound, 2-Ethylhexanal, provides some insight into potential toxicity.

Acute Toxicity of 2-Ethylhexanal

Route of Exposure	Species	LD50/LC50	Effects Observed	Reference
Oral	Rat	2630 to 6600 mg/kg	Weakness, prostration, ataxia, narcosis, reeling, roughening of the coat, diarrhea, convulsions, and slight tremor.	[18]
Oral	Mouse	3200 to 6400 mg/kg	Not specified.	[18]
Dermal	Rabbit, Rat, Guinea Pig	> 2000 mg/kg	Low acute dermal toxicity.	[18]
Inhalation	Rat	> 6830 mg/m ³ (4-hour exposure)	Severe nose and eye irritation, reduced respiratory rate, and reduced reaction to external stimuli.	[18]

Experimental Protocols (for 2-Ethylhexanal Acute Toxicity Studies)

- Acute Oral Toxicity: Studies were conducted on rats and mice. The substance was administered, and the animals were observed for a period of 7 to 14 days for signs of toxicity and mortality.[18] Necropsies were performed on deceased animals.[18]
- Acute Dermal Toxicity: The substance was applied to the skin of rabbits, rats, and guinea pigs for a 24-hour period.[18] The animals were then observed for signs of toxicity.
- Acute Inhalation Toxicity: Rats were exposed to the substance via whole-body inhalation for 4 or 6 hours.[18] Clinical signs of toxicity were observed during and after exposure, and

necropsies were performed after a 14-day observation period.[18]

Disposal Considerations

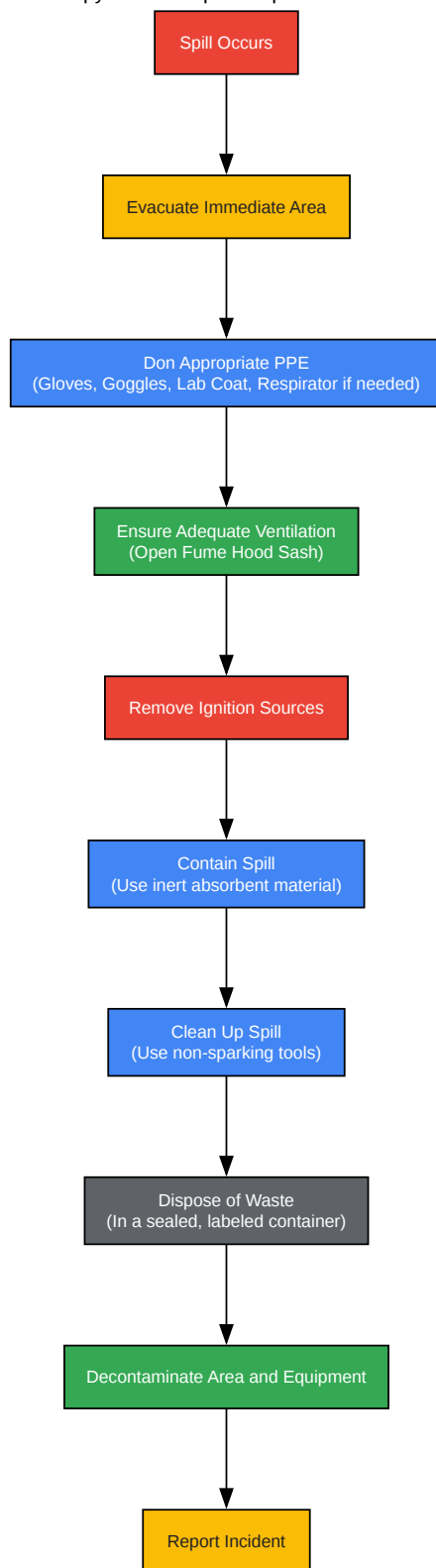
Proper disposal of **2-Propylhexanal** and any contaminated materials is essential to protect the environment and comply with regulations.

- **Waste Collection:** Collect waste **2-Propylhexanal** and any solutions containing it in a dedicated, properly labeled, and sealed container.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5][6] Do not flush into surface water or sanitary sewer systems.[5]

Mandatory Visualization

Below is a diagram illustrating the logical workflow for handling a spill of **2-Propylhexanal**.

2-Propylhexanal Spill Response Workflow

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References

- 1. 2-n-propylhexanal | lookchem [lookchem.com]
- 2. 2-propyl hexanal [webbook.nist.gov]
- 3. 2-propylhexanal | CAS#:27644-47-9 | Chemsrce [chemsrc.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. assets.greenbook.net [assets.greenbook.net]
- 10. benchchem.com [benchchem.com]
- 11. quora.com [quora.com]
- 12. media.hiscoinc.com [media.hiscoinc.com]
- 13. allanchem.com [allanchem.com]
- 14. chemicalbook.com [chemicalbook.com]
- 15. echemi.com [echemi.com]
- 16. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 17. concawe.eu [concawe.eu]
- 18. bgrci.de [bgrci.de]
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